

BDM31827 related chemical compounds

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Compound of Interest

Compound Name: BDM31827

Cat. No.: B10831622

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An In-depth Technical Guide to **BDM31827** and Related Chemical Compounds

Introduction

BDM31827 is an identifier associated with Bromothymol Blue (BTB), a prominent member of the sulfonphthalein family of dyes.^{[1][2]} These compounds are widely recognized for their chromic properties, particularly their ability to change color in response to pH variations, making them invaluable as acid-base indicators.^{[1][3][4]} This technical guide provides a comprehensive overview of Bromothymol Blue and its structurally and functionally related chemical compounds. It is intended for researchers, scientists, and drug development professionals who may utilize these compounds in various analytical and biological applications. The guide details the synthesis, properties, and experimental protocols related to these dyes, with a focus on their chemical characteristics.

Core Compound: Bromothymol Blue (BDM31827)

Bromothymol Blue, or 3',3''-dibromothymolsulfonephthalein, is a triphenylmethane dye with a sultone ring. Its utility as a pH indicator stems from its ability to exist in a protonated (yellow) and a deprotonated (blue) form, with an intermediate greenish color in its transition range.^{[1][5]} The pKa of Bromothymol Blue is approximately 7.1, making it an excellent indicator for near-neutral pH environments.^[6]

Related Chemical Compounds: The Sulfonphthalein Dye Family

Bromothymol Blue belongs to a broader class of compounds known as sulfonphthaleins. These dyes share a common structural backbone derived from sulfobenzoic acid anhydride and a phenol or a substituted phenol. Variations in the substituents on the phenolic rings give rise to a range of indicators with different pH transition ranges and colors.

Quantitative Data of Selected Sulfonphthalein Dyes

The following table summarizes the key quantitative properties of Bromothymol Blue and several of its structurally related sulfonphthalein indicators. This data is crucial for selecting the appropriate indicator for a specific pH range in experimental setups.

Compound Name	Common Abbreviation	pKa	pH Transition Range	Acid Color	Base Color	Peak Absorption (Acidic)	Peak Absorption (Basic)
Bromothymol Blue	BTB	7.1	6.0 - 7.6	Yellow	Blue	427 nm	602 nm
Phenol Red		7.9	6.8 - 8.2	Yellow	Red	443 nm	558 nm
Thymol Blue		1.6 (acid), 9.2 (base)	1.2 - 2.8, 8.0 - 9.6	Red	Yellow (acid), Blue (base)	544 nm (acid), 430 nm (mid), 596 nm (base)	
Bromocresol Green	BCG	4.7	3.8 - 5.4	Yellow	Blue	443 nm	617 nm
Bromocresol Purple	BCP	6.3	5.2 - 6.8	Yellow	Purple	433 nm	591 nm
Cresol Red		1.8 (acid), 8.2 (base)	0.2 - 1.8, 7.2 - 8.8	Yellow	Red	517 nm (acid), 434 nm (mid), 572 nm (base)	
meta-Cresol Purple	MCP	1.5 (acid), 8.3 (base)	1.2 - 2.8, 7.6 - 9.2	Yellow	Purple		

Note: Some sulfonphthalein dyes, like Thymol Blue and Cresol Red, have two transition ranges.

Experimental Protocols

Synthesis of Bromothymol Blue (BDM31827)

Method 1: Bromination of Thymol Blue

This is a common laboratory-scale synthesis method.

- Materials: Thymol Blue, Glacial Acetic Acid, Bromine.
- Procedure:
 - Suspend Thymol Blue in glacial acetic acid.
 - While stirring, slowly add a solution of bromine in glacial acetic acid to the Thymol Blue suspension.
 - Maintain the reaction temperature at approximately 50°C for several hours.[\[7\]](#)
 - Cool the reaction mixture to allow the Bromothymol Blue to crystallize.
 - Filter the crude product and wash it with glacial acetic acid and then water.
 - Dry the product at room temperature or in a desiccator.

Method 2: Electrochemical Synthesis

An alternative, greener synthesis involves the in situ generation of bromine from bromide.

- Materials: Thymol Blue, Potassium Bromide, supporting electrolyte, solvent (e.g., aqueous ethanol).
- Procedure:
 - Prepare an electrolytic cell with a platinum or carbon anode and a suitable cathode.
 - The electrolyte solution contains Thymol Blue and a bromide salt (e.g., KBr).

- Apply a potential to the anode sufficient to oxidize bromide ions to bromine (typically around 0.9 V).[8]
- The generated bromine then reacts with Thymol Blue in the solution to form Bromothymol Blue.[8]
- The progress of the reaction can be monitored spectrophotometrically.[8]

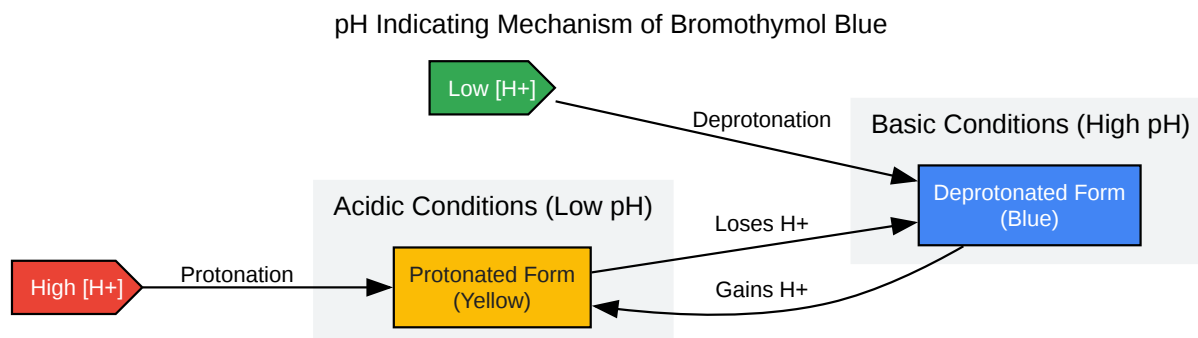
General Synthesis of Sulfonphthalein Dyes

A general method for synthesizing sulfonphthalein dyes involves the condensation of a phenol with o-sulfobenzoic acid anhydride.

- Materials: A substituted or unsubstituted phenol, o-sulfobenzoic acid anhydride (can be generated in situ from saccharin and sulfuric acid), a condensing agent (e.g., concentrated sulfuric acid or zinc chloride).
- Procedure:
 - Heat a mixture of the chosen phenol and o-sulfobenzoic acid anhydride with a condensing agent.
 - The reaction mixture is then poured into water to precipitate the crude dye.
 - The crude product can be purified by recrystallization from a suitable solvent, such as ethanol or acetic acid.

Signaling Pathways and Logical Relationships

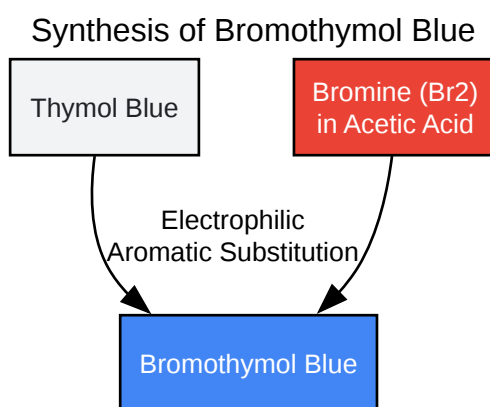
While Bromothymol Blue and its analogs are not typically studied for their direct interaction with specific signaling pathways in the context of drug development, their color change mechanism is a well-defined chemical process that can be represented as a signaling pathway. The "signal" is the change in proton concentration (pH), and the "output" is the change in the molecule's light absorption spectrum.



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Caption: The pH-dependent equilibrium of Bromothymol Blue.

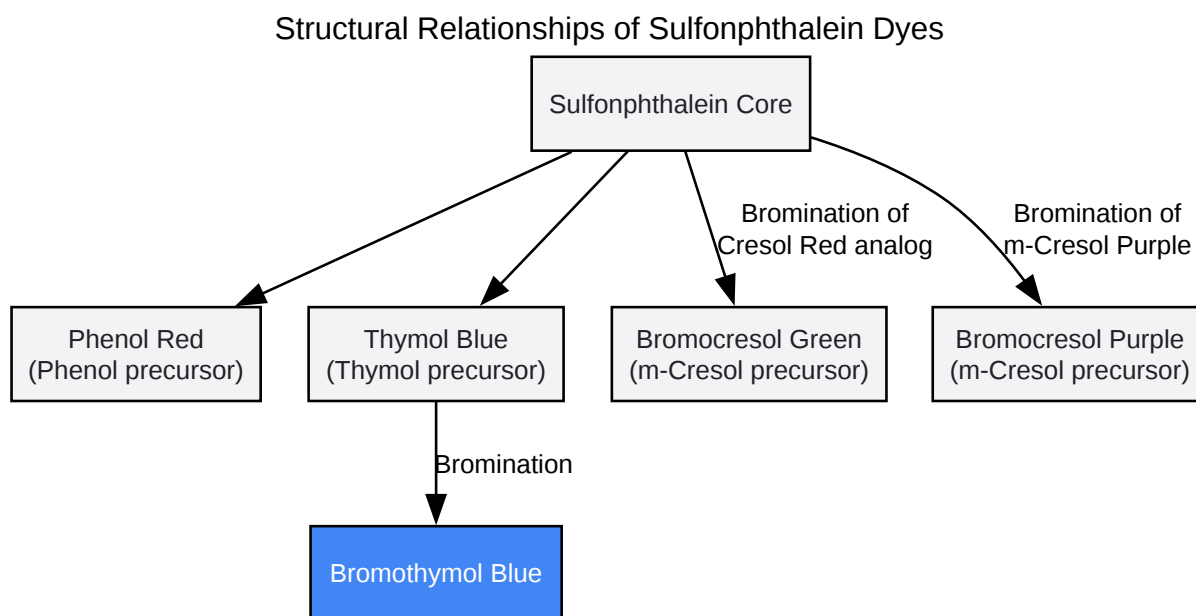
The synthesis of Bromothymol Blue from Thymol Blue is a straightforward electrophilic substitution reaction.



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Caption: Synthesis of Bromothymol Blue via bromination of Thymol Blue.

The structural relationships within the sulfonphthalein dye family can be visualized as derivatives of a common core structure.



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Caption: Structural relationships of common sulfonphthalein indicators.

Biological Applications and Considerations

While the primary application of these compounds is as pH indicators, they have found use in various biological and biomedical contexts. For instance, Bromothymol Blue is used to monitor carbonic anhydrase activity, in obstetrics to detect premature rupture of membranes, and as a biological stain.[1][3][9] When using these dyes in biological systems, it is important to consider their potential for toxicity and interaction with cellular components. At high concentrations, some of these dyes can exhibit inhibitory effects on enzymes.

Conclusion

BDM31827, identified as Bromothymol Blue, is a key member of the versatile sulfonphthalein family of dyes. This guide has provided a technical overview of Bromothymol Blue and its related compounds, detailing their chemical properties, synthesis, and applications. The provided quantitative data, experimental protocols, and diagrams serve as a valuable resource for researchers and professionals in the fields of chemistry, biology, and drug development. Further research into the biological activities of these compounds beyond their indicator properties may reveal novel applications.

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